

what is ZONYL FS-300 surfactant

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Compound Focus: ZONYL FS-300

CAS No.: 197664-69-0

Cat. No.: S1833096

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Technical Specifications

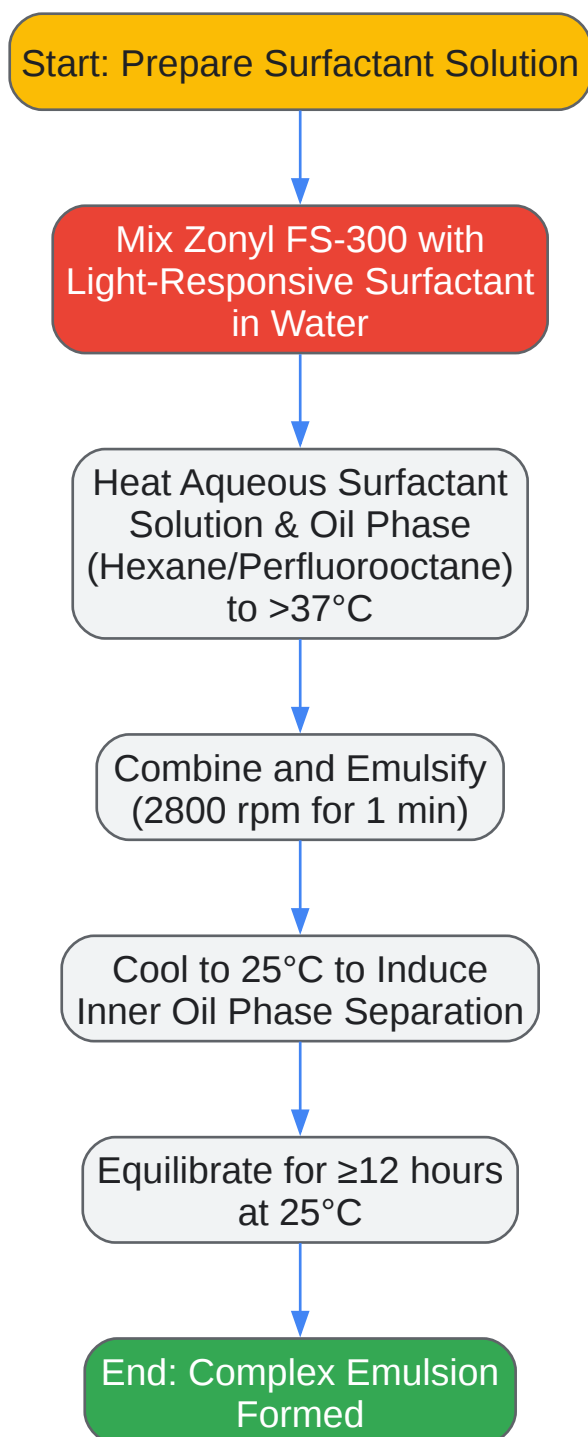
The table below summarizes the key technical data for **Zonyl FS-300** from the search results.

| Property | Specification |
|----------------------|---|
| Chemical Description | Nonionic fluorosurfactant [1] [2] [3] |
| Composition | ~25% - 40% solids in water [4] [5] |
| Molecular Formula | $RfCH_2CH_2O(CH_2CH_2O)_xH$ [1] [4] [6] |
| Appearance | Liquid [1] |
| Density | 1.10 ± 0.05 g/mL at 20 °C [1] [4] [5] |
| Boiling Point | 100 °C [1] [7] |
| Melting Point | -5 °C [1] [6] |
| Flash Point | 22 °C (as supplied) [1] |
| Solubility | Soluble in water and THF [1] |
| Storage | Store at 2-8 °C [1] |

Applications in Scientific Research

Zonyl FS-300 has been featured in research due to its surface-active properties.

- **Material Science & Stretchable Electronics:** A study published in *Advanced Functional Materials* used **Zonyl FS-300** to develop stretchable and transparent conductive electrodes (TCEs) from PEDOT:PSS [2]. The surfactant served two key functions: it promoted the adhesion of the PEDOT:PSS ink to hydrophobic substrate surfaces and acted as a plasticizer, improving the mechanical properties of the base material [2]. This resulted in electrodes that maintained conductivity and transparency under strain, with applications in organic solar cells and skin strain sensors [2].
- **Complex Emulsions:** Research in *Langmuir* detailed a one-step method to create three-phase complex emulsions using a mixture of **Zonyl FS-300** and a light-responsive surfactant as the continuous aqueous phase [1]. The procedure involved emulsifying a preheated mixture of hexane and perfluorooctane with the surfactant solution, followed by cooling to induce phase separation within the oil droplets [1].



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*Experimental workflow for preparing complex emulsions with **Zonyl FS-300** [1].*

Discontinuation & Modern Alternatives

The **Zonyl FS-300** product has been discontinued [8]. The Chemours Company, the manufacturer, introduced the **Capstone** product line as replacements, which are based on short-chain chemistry that complies with the U.S. EPA PFOA Stewardship Program [8].

For **Zonyl FS-300**, the recommended starting points for replacement are **Capstone FS-30** or **Capstone FS-34** [8]. These are also nonionic, water-based fluorosurfactants.

- **Reformulation Guidance:** When testing an alternative, calculate the concentration based on the active ingredient amount, as the percent actives can differ from the original product. It is advised to test at least three different concentrations near or above the previous Zonyl concentration to find the optimal performance [8].

Safety & Regulatory Information

- **Hazard Codes:** **Zonyl FS-300** is labeled with hazard code **Xi** (Irritant) [1] [9].
- **Hazard Statements:** The associated hazard statements are **H225** (Highly flammable liquid and vapor), **H319** (Causes serious eye irritation), and **H336** (May cause drowsiness or dizziness) [1].
- **Environmental Hazard:** It is classified as **WGK 3** in Germany, indicating it is a substance that is highly hazardous to water [1] [5].

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